

# In-Depth Technical Guide to the Physical and Chemical Properties of Pure Malaoxon

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## Compound of Interest

Compound Name: Malaoxon

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This technical guide provides a comprehensive overview of the core physical and chemical properties of pure **malaoxon**. The information is compiled from various scientific sources and is intended to support research, development, and safety assessments involving this compound.

## Chemical Identity

Property	Value	Source
IUPAC Name	diethyl 2- [[dimethoxyphosphoryl]oxy]but anedioate	PubChem
Synonyms	Malathion oxon, Malaoxone, Oxycarbophos, Liromat	PubChem[1]
CAS Number	1634-78-2	PubChem[1]
Molecular Formula	C <sub>10</sub> H <sub>19</sub> O <sub>7</sub> PS	PubChem[1]
Molecular Weight	314.29 g/mol	PubChem[1]
Canonical SMILES	CCOC(=O)CC(C(=O)OCC)OP( =S)(OC)OC	PubChem[1]

## Physical Properties

Pure **malaoxon** is a colorless to slightly yellow, viscous, oily liquid with a weak, unpleasant odor.[2] It is sensitive to prolonged exposure to air.[3]

Table 2.1: Quantitative Physical Properties of Pure **Malaoxon**

Property	Value	Conditions	Source
Melting Point	< 20 °C (< 68 °F)	PubChem[2]	
Boiling Point	114 °C (237 °F)	at 0.0975 mmHg	PubChem[2]
Vapor Pressure	1 x 10 <sup>-4</sup> mmHg	at 25 °C (estimated)	PubChem[1]
Water Solubility	Slightly soluble	PubChem[2],[3]	
Density	1.248 ± 0.06 g/cm <sup>3</sup>	(Predicted)	ChemicalBook[4]
Octanol-Water Partition Coefficient (Log Kow)	Data not readily available; experimental determination recommended.		

## Chemical Properties

Table 3.1: Chemical Reactivity and Stability of Pure **Malaoxon**

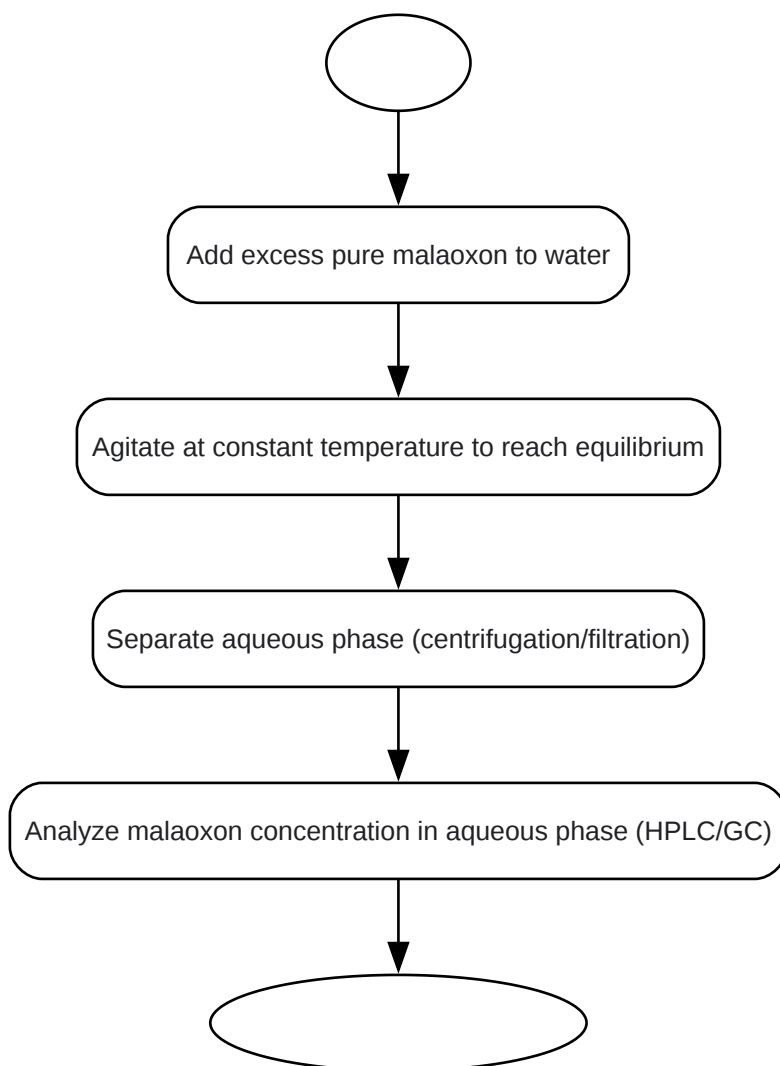
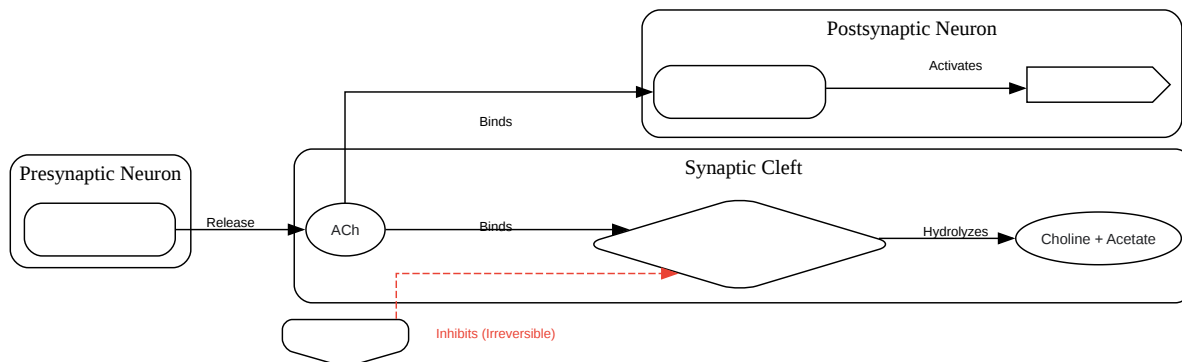
Property	Description	Source
Hydrolysis	Undergoes base-catalyzed hydrolysis. The estimated second-order rate constant is $6 \times 10^{-2}$ L/mol-sec, corresponding to half-lives of 4 years at pH 7 and 130 days at pH 8.	PubChem[2]
Thermal Decomposition	Decomposes upon heating, producing toxic fumes of phosphorus oxides and sulfur oxides.	
Reactivity	Reacts with strong oxidizing agents, strong bases, and strong acids.	

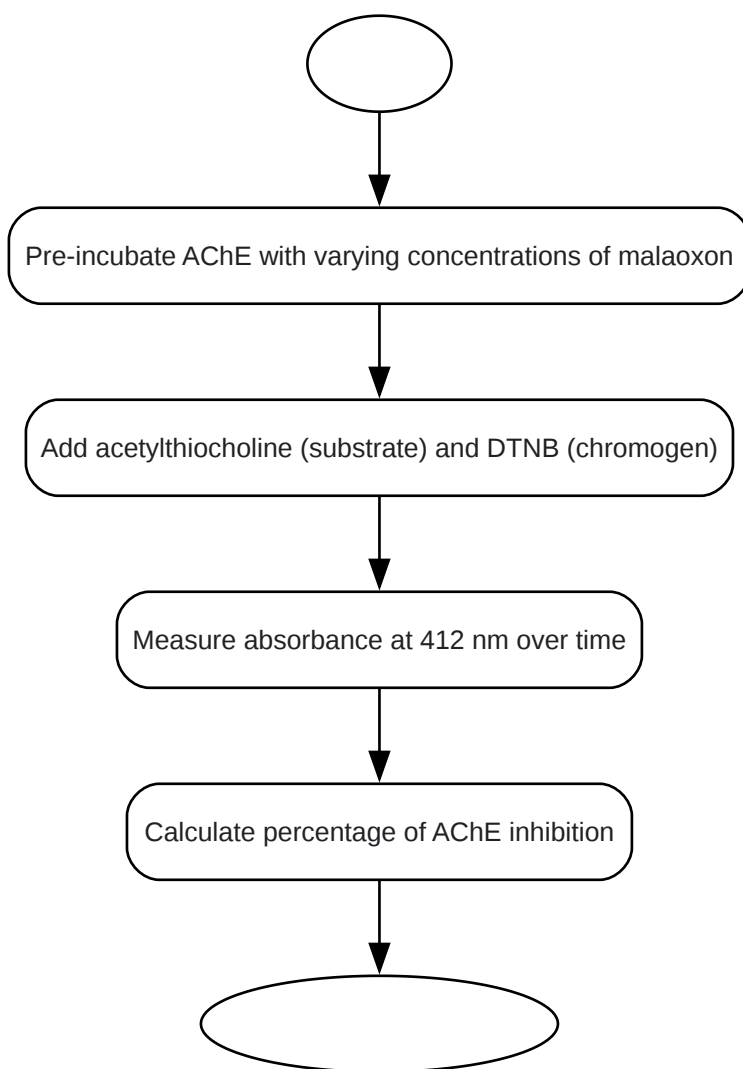
## Mechanism of Action: Acetylcholinesterase Inhibition

**Malaoxon** is a potent inhibitor of the enzyme acetylcholinesterase (AChE).[5] AChE is crucial for the termination of nerve impulses at cholinergic synapses by hydrolyzing the neurotransmitter acetylcholine (ACh).[6]

The inhibition of AChE by **malaoxon** is an irreversible process involving the phosphorylation of a serine residue in the active site of the enzyme.[5] This leads to an accumulation of ACh in the synaptic cleft, resulting in continuous stimulation of muscarinic and nicotinic receptors.[6] This overstimulation is the basis of the cholinergic crisis observed in organophosphate poisoning.[6][7][8][9]

Signaling Pathway: Cholinergic Synapse and Acetylcholinesterase Inhibition





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